In-Depth Technical Guide: The Core Function of NSC 66811

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Compound of Interest		
Compound Name:	*NSC 66811*	
Cat. No.:	*B1680243*	*Get Quote*

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Abstract

NSC 66811 is a potent and specific small-molecule inhibitor of the Murine Double Minute 2 (MDM2)-p53 protein-protein interaction. With a binding affinity in the nanomolar range, **NSC 66811** effectively disrupts the negative regulation of the p53 tumor suppressor protein by MDM2. This disruption leads to the stabilization and activation of p53, subsequently inducing the expression of downstream target genes such as p21 and MDM2 itself. The functional consequence of p53 activation by **NSC 66811** is the induction of cell cycle arrest and apoptosis in cancer cells harboring wild-type p53. This technical guide provides a comprehensive overview of the core function of **NSC 66811**, including its mechanism of action, quantitative efficacy, and detailed experimental protocols for its characterization.

Core Function and Mechanism of Action

NSC 66811 functions as a direct inhibitor of the MDM2-p53 interaction.[1] By binding to the p53-binding pocket of MDM2, **NSC 66811** competitively blocks the interaction between the two proteins. This prevents the MDM2-mediated ubiquitination and subsequent proteasomal degradation of p53. The stabilization of p53 allows it to accumulate in the nucleus, where it can function as a transcription factor, leading to the activation of genes involved in cell cycle arrest and apoptosis.

Signaling Pathway of **NSC 66811** Action

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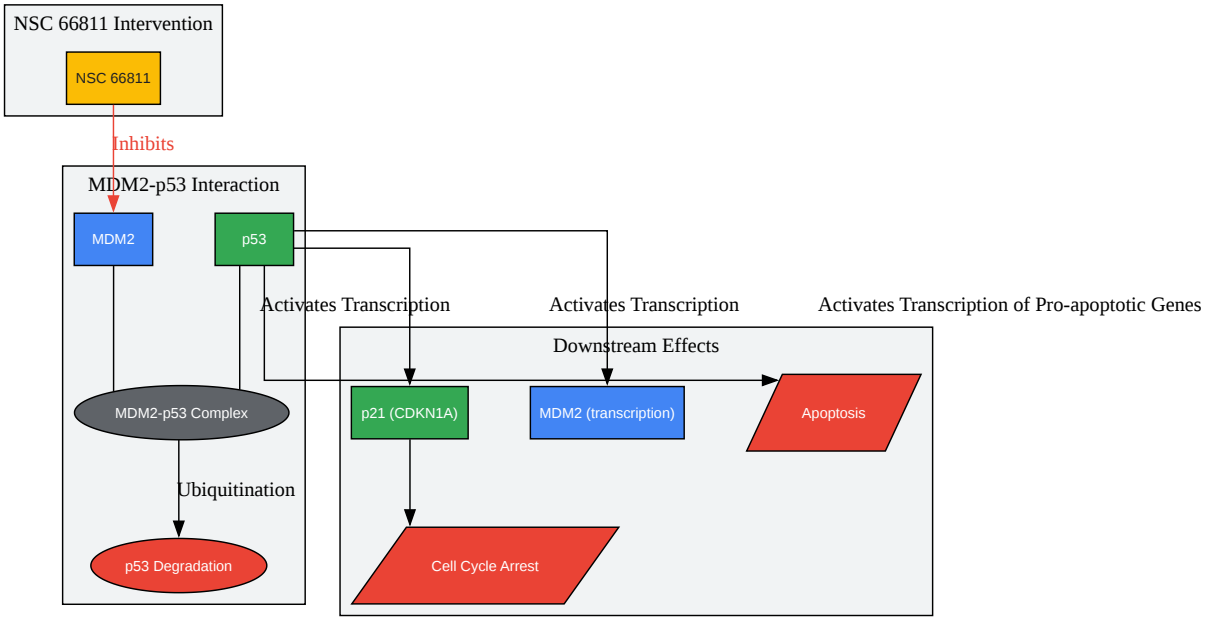
The mechanism of action of **NSC 66811** centers on the reactivation of the p53 tumor suppressor pathway. In many cancers with wild-type p53, the function of p53 is abrogated by the overexpression of its negative regulator, MDM2. **NSC 66811** effectively counters this by inhibiting the MDM2-p53 interaction.



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References

- 1. medchemexpress.com [medchemexpress.com]
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